

Application of the Mercury200 System in U-Pb Geochronology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercury200

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Introduction

The **Mercury200** is a state-of-the-art Laser Ablation-Multicollector-Inductively Coupled Plasma Mass Spectrometry (LA-MC-ICP-MS) system designed for high-precision in-situ isotopic analysis. This document provides detailed application notes and protocols for the use of the **Mercury200** system in the Uranium-Lead (U-Pb) dating of zircon, a cornerstone technique in geochronology. The U-Pb method is widely applied to determine the crystallization age of igneous rocks, the timing of metamorphism, and the provenance of sedimentary rocks. Zircon (ZrSiO_4) is an ideal mineral for this technique as it readily incorporates uranium into its crystal structure upon formation but excludes lead.

The U-Pb geochronological system relies on the radioactive decay of two uranium isotopes, ^{238}U and ^{235}U , to stable lead isotopes, ^{206}Pb and ^{207}Pb , respectively.[1][2] The existence of these two independent decay paths within the same mineral provides a robust internal check on the accuracy of the resulting age, a concept known as concordance.[2] The **Mercury200** system offers rapid, high-spatial-resolution analysis of zircon grains, making it an invaluable tool for deciphering complex geological histories recorded within individual crystals.

Quantitative Performance Data

The **Mercury200** system, through its advanced design, provides high-precision and accurate U-Pb isotopic ratio measurements. The following tables summarize typical performance metrics achieved with the LA-MC-ICP-MS technique for U-Pb zircon dating.

Table 1: Analytical Precision and Reproducibility

| Isotopic Ratio | Typical External Reproducibility (2σ) | Notes |
|-----------------------------------|---------------------------------------|--|
| $^{207}\text{Pb}/^{206}\text{Pb}$ | ~0.3–1.0% | Precision is crucial for dating older rocks where the abundance of radiogenic ^{207}Pb is significant.[3] |
| $^{206}\text{Pb}/^{238}\text{U}$ | ~1.3–3.0% | A key ratio for determining the age of younger rocks and for constructing concordia diagrams.[3] |
| $^{207}\text{Pb}/^{235}\text{U}$ | ~1.3–3.0% | Used in conjunction with $^{206}\text{Pb}/^{238}\text{U}$ to assess concordance.[3] |

Table 2: Comparison with Other Geochronological Techniques

| Technique | Typical Precision | Spatial Resolution | Sample Throughput | Destructive? |
|---------------------------|--------------------|----------------------|-------------------|--------------|
| Mercury200 (LA-MC-ICP-MS) | 1-3% (single spot) | 15-40 μm | High | Minimally |
| ID-TIMS | <0.1% | Whole grain/fragment | Low | Yes |
| SHRIMP | 1-2% | ~20 μm | Moderate | Minimally |

Data compiled from multiple sources for comparative purposes.[4][5][6]

Experimental Protocols

This section details the standard operating procedure for U-Pb zircon dating using the **Mercury200** LA-MC-ICP-MS system.

Part 1: Sample Preparation

- **Mineral Separation:** Crush and mill the rock sample to liberate individual mineral grains. Separate zircon crystals using standard heavy liquid and magnetic separation techniques.
- **Grain Selection and Mounting:** Hand-pick representative zircon grains under a binocular microscope. Mount the selected grains in an epoxy resin puck and polish to expose their equatorial sections.
- **Imaging:** Prior to analysis, image the internal structure of the zircons using cathodoluminescence (CL) to identify growth zones, inherited cores, and potential inclusions or cracks.^[7] These images are crucial for selecting appropriate spots for laser ablation.

Part 2: Mercury200 (LA-MC-ICP-MS) Instrument Setup

- **System Initialization:** Power on the **Mercury200** system, including the 213 nm laser ablation unit, the MC-ICP-MS, and associated peripherals. Allow for a sufficient warm-up period to ensure stable operating conditions.
- **Tuning and Optimization:** Tune the MC-ICP-MS for optimal sensitivity and signal stability using a standard reference solution. Minimize oxide formation and other potential interferences.
- **Detector Configuration:** Configure the detector array to simultaneously measure the ion beams of interest. A typical configuration for U-Pb zircon analysis involves using Faraday cups for high-intensity signals (e.g., ^{238}U) and ion counters for low-intensity signals (e.g., ^{207}Pb , ^{204}Pb).
- **Cross-Calibration:** Perform a cross-calibration of the Faraday and ion counting detectors to ensure accurate conversion of detector readings.^[6]

Part 3: Data Acquisition

- **Sample Introduction:** Place the polished zircon mount into the laser ablation sample chamber.
- **Ablation Parameters:** Set the laser parameters, including spot size (typically 20-30 μm), repetition rate, and energy density.

- **Analysis Sequence:** Program an analytical sequence that alternates between a primary standard (e.g., GJ-1 zircon) and the unknown zircon grains.[8] The standards are used to correct for laser-induced elemental fractionation and instrumental mass discrimination.
- **Data Collection:** For each analysis spot:
 - Measure the gas blank (no ablation) for approximately 30 seconds.
 - Ablate the zircon surface for 30-60 seconds while acquiring isotopic data.
 - The ablated material is transported by a helium carrier gas into the argon plasma of the ICP-MS for ionization.[7]

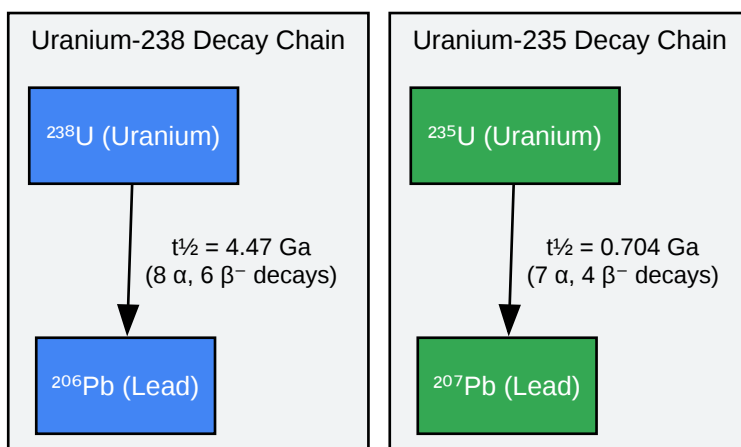
Part 4: Data Processing and Age Calculation

- **Data Reduction:** Use dedicated software to process the raw time-resolved data. This involves subtracting the gas blank, selecting the stable portion of the ablation signal, and calculating the mean isotopic ratios and their uncertainties for each spot.
- **Fractionation and Bias Correction:** Correct the measured isotopic ratios of the unknown samples based on the deviation of the measured standard ratios from their known, true values.
- **Common Lead Correction:** Correct for the presence of non-radiogenic ("common") lead, if necessary, using the measured ^{204}Pb signal.
- **Age Calculation and Visualization:** Calculate the $^{206}\text{Pb}/^{238}\text{U}$ and $^{207}\text{Pb}/^{206}\text{Pb}$ ages for each spot. Plot the data on a Wetherill concordia diagram.[1] The degree of concordance between the two ages provides a measure of the reliability of the analysis. For a suite of analyses on a single population, a concordia age can be calculated.

Visualizations

U-Pb Decay Chains

The U-Pb dating method is based on two independent, long-lived radioactive decay series.

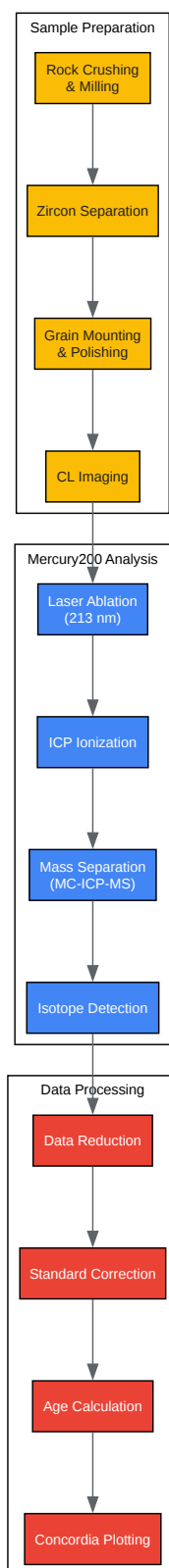


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Caption: Simplified decay chains for ^{238}U and ^{235}U to stable Pb isotopes.

Mercury200 Experimental Workflow

The following diagram illustrates the logical flow of the U-Pb dating process using the **Mercury200** system.



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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. 5 The U-Pb system [ucl.ac.uk]
- 3. U–Pb zircon dating by laser ablation-MC-ICP-MS using a new multiple ion counting Faraday collector array - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 4. fiveable.me [fiveable.me]
- 5. researchgate.net [researchgate.net]
- 6. scielo.br [scielo.br]
- 7. boise.edu [boise.edu]
- 8. repositorio.usp.br [repositorio.usp.br]
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